

safety and handling of 4,5-diiodo-1H-1,2,3-triazole

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Compound of Interest

Compound Name: **4,5-diiodo-1H-1,2,3-triazole**

Cat. No.: **B1451101**

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An In-Depth Technical Guide to the Safe Handling and Application of **4,5-diiodo-1H-1,2,3-triazole**

This guide serves as a comprehensive technical resource for researchers, medicinal chemists, and drug development professionals working with **4,5-diiodo-1H-1,2,3-triazole**. It moves beyond a simple safety data sheet to provide a deeper understanding of the compound's properties, hazards, and handling requirements within a research and development context. The causality behind experimental and safety choices is emphasized to foster a culture of intrinsic safety and scientific rigor.

Compound Profile: Properties and Significance

4,5-diiodo-1H-1,2,3-triazole is a halogenated aromatic heterocycle. The 1,2,3-triazole core is a significant scaffold in medicinal chemistry, known for its stability and versatile biological activities, including applications as anticancer, antimicrobial, and antiviral agents.^{[1][2]} The diiodo substitution makes this molecule a particularly valuable and reactive building block. The two iodine atoms serve as versatile synthetic handles for introducing further complexity through cross-coupling reactions, allowing for the creation of diverse molecular libraries.^{[3][4]} This reactivity is pivotal in the development of novel therapeutics, such as potent and selective inhibitors of the Indoleamine 2,3-dioxygenase 1 (IDO1) enzyme, a key target in cancer immunotherapy.^{[5][6]}

Physicochemical and Spectroscopic Data

A precise understanding of the compound's physical and spectroscopic properties is the foundation of its safe and effective use. While comprehensive experimental data for this specific molecule is not widely published, the following tables summarize known information and expected characteristics based on its structure and data from closely related analogs.

Table 1: Physicochemical Properties of **4,5-diido-1H-1,2,3-triazole**

Property	Value	Source / Comment
Molecular Formula	$C_2H I_2N_3$	[7]
Molar Mass	319.86 g/mol	Calculated
Appearance	Expected to be an off-white to yellow solid	Based on analogous compounds[8][9]
Melting Point	Not specified; thermal analysis is recommended before heating	Triazoles are often thermally stable up to their melting point[10][11]
Solubility	Soluble in polar organic solvents (e.g., THF, DCM, Acetone)	Inferred from synthesis procedures[12]
Stability	Stable under normal conditions. Sensitive to light.	Iodo-compounds are often light-sensitive[12]

Table 2: Expected Spectroscopic Characteristics

Spectroscopy	Expected Chemical Shifts / Bands	Rationale & Notes
¹ H NMR	A broad singlet for the N-H proton, typically >10 ppm.	The acidic proton on the triazole ring.
¹³ C NMR	Two signals expected for the triazole ring carbons (C4, C5) in the range of 75-95 ppm.	The heavy iodine atoms cause a significant upfield shift (the "heavy atom effect"). Actual values may vary based on solvent and tautomeric form.
Infrared (IR)	N-H stretching (broad, ~3100-3300 cm ⁻¹), C=N stretching (~1600-1650 cm ⁻¹), N-N stretching (~1200-1300 cm ⁻¹).	Characteristic vibrations for the N-H triazole ring structure.

Hazard Identification and Toxicological Profile

No specific toxicological study for **4,5-diodo-1H-1,2,3-triazole** is publicly available. Therefore, a conservative approach based on data from analogous halogenated and non-halogenated triazoles is essential.

Acute Hazards

Based on safety data for compounds like 4,5-Dibromo-1H-1,2,3-triazole and other triazole derivatives, the primary acute hazards are:

- Skin Irritation (H315): Causes skin irritation.[13]
- Serious Eye Irritation (H319): Causes serious eye irritation.[13][14]
- Respiratory Irritation (H335): May cause respiratory irritation if inhaled as a dust.[14][15]
- Harmful if Swallowed (H302): May be harmful if ingested.[14]

Chronic and Systemic Health Effects

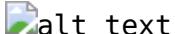
The long-term effects of exposure have not been studied. However, data on other triazole-based compounds warrant caution:

- Potential for Organ Damage: Some triazole derivatives have been shown to be toxic to the kidneys, liver, and thyroid with repeated or prolonged exposure.[16]
- Hepatotoxicity: Certain triazole antimycotic agents have been identified as mitochondrial toxicants, potentially leading to liver damage.[17]
- Mutagenicity: Some related triazoles have tested positive for mutagenic effects in mammalian somatic cells or bacteria.[16]

Physical and Reactivity Hazards

- Thermal Decomposition: While many triazoles are thermally stable, decomposition at elevated temperatures can release toxic gases, including nitrogen oxides (NO_x), carbon oxides (CO, CO₂), and potentially hydrogen iodide (HI) or iodine vapor.[16][18]
- Chemical Incompatibility:
 - Strong Oxidizing Agents: Incompatible with strong oxidizers.
 - Strong Bases: The N-H proton is acidic and will react with strong bases.[19]
 - Reactive Metals: Avoid contact with reactive metals like sodium and potassium.[20]

Table 3: Inferred GHS Hazard Classification

Pictogram	GHS Class	Hazard Statement
	Acute Toxicity, Oral (Category 4) Skin Irritation (Category 2) Eye Irritation (Category 2A) Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation
	Specific Target Organ Toxicity — Repeated Exposure (Category 2)	H373: May cause damage to organs (liver, kidneys, thyroid) through prolonged or repeated exposure (Precautionary assumption)

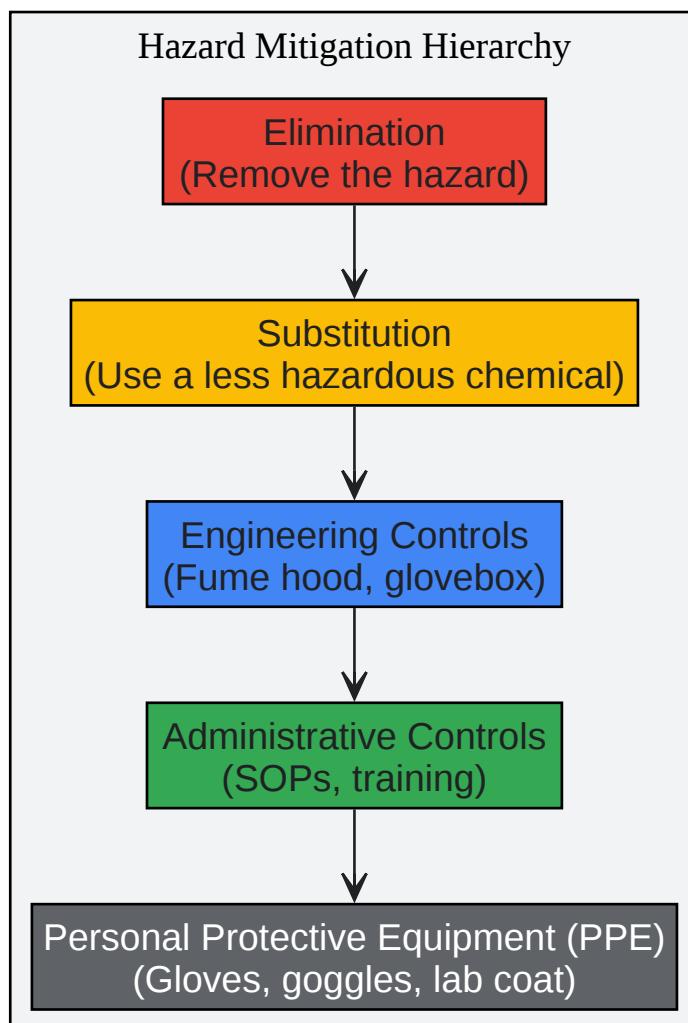
Note: This classification is inferred from structurally similar compounds and should be used for precautionary risk assessment.

Risk Mitigation and Safe Handling Protocols

A multi-layered approach to safety, prioritizing the elimination and substitution of hazards, is paramount. Where this is not possible, engineering and administrative controls, followed by personal protective equipment (PPE), are critical.

The Hierarchy of Controls

The most effective safety strategies are implemented at the top of the hierarchy. PPE, while essential, is the last line of defense.



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Figure 1: Hierarchy of controls for managing chemical hazards.

Mandatory Engineering Controls

- Chemical Fume Hood: All manipulations of solid **4,5-diiodo-1H-1,2,3-triazole** and its solutions must be performed inside a certified chemical fume hood to prevent inhalation of dust or vapors and to contain potential spills.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[20]

Personal Protective Equipment (PPE)

The appropriate PPE is non-negotiable and must be worn at all times when handling the compound.

Table 4: Recommended Personal Protective Equipment (PPE)

Task	Minimum Required PPE
Storage & Transport	Safety glasses, lab coat, nitrile gloves.
Weighing Solid	Chemical splash goggles, lab coat, nitrile gloves. Consider a respirator for large quantities.
Preparing Solutions	Chemical splash goggles, lab coat, nitrile gloves.
Running Reactions	Chemical splash goggles, lab coat, nitrile gloves. Face shield if there is a splash risk.
Handling Waste	Chemical splash goggles, lab coat, nitrile gloves.

Step-by-Step Handling Protocol

This protocol outlines a self-validating workflow designed to minimize exposure and risk.



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Figure 2: Standard workflow for handling 4,5-diiodo-1H-1,2,3-triazole.

- Preparation: Before handling, ensure a chemical spill kit is accessible. Verify the fume hood is functioning correctly. Don all required PPE as specified in Table 4.
- Aliquotting/Weighing:

- Perform all weighing operations on a draft shield-equipped balance located inside a chemical fume hood.
- Use a spatula to transfer the solid. Avoid creating dust.
- Promptly and securely close the primary container after removing the desired amount. Iodo-compounds should be protected from light.[\[12\]](#)
- Dissolution:
 - Add solvent to the vessel containing the weighed solid.
 - Cap the vessel before agitation or sonication to prevent aerosol generation.
- Storage:
 - Store in a tightly sealed, clearly labeled container.[\[21\]](#)
 - Keep in a cool, dry, dark place.
 - Store away from incompatible materials, particularly strong bases and oxidizing agents.[\[20\]](#)[\[22\]](#)
 - Store corrosives and liquids on lower shelves and large containers no more than two feet from the floor.[\[22\]](#)

Emergency Procedures

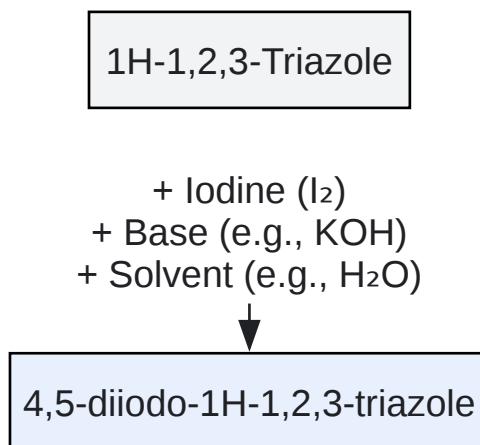
Immediate and correct response to an incident is critical.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[13\]](#)[\[16\]](#)
- Skin Contact: Remove contaminated clothing. Immediately flush skin with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation develops or persists.[\[13\]](#)
- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[\[16\]](#)

- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[16]
- Spills:
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, cover the spill with a dry, inert absorbent material (e.g., vermiculite, sand, or chemical absorbent).
 - Carefully sweep or scoop the material into a labeled, sealable container for hazardous waste disposal.
 - Decontaminate the spill area with an appropriate solvent, followed by soap and water. Collect all cleaning materials as hazardous waste. Do not let the product enter drains.
- Fire: Use a dry chemical, carbon dioxide (CO₂), water spray, or alcohol-resistant foam. Firefighters should wear self-contained breathing apparatus.

Synthesis and Reactivity Context

Understanding the synthesis of **4,5-diiodo-1H-1,2,3-triazole** provides insight into potential impurities and reactivity-related hazards. It is typically synthesized from 1H-1,2,3-triazole via an iodination reaction.[9]



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Figure 3: Simplified synthesis pathway.

Key Safety Considerations during Synthesis and Use:

- Iodine: Iodine is corrosive and has a high vapor pressure. Handle with care in a fume hood.
- Azide Precursors: If synthesizing the triazole ring from scratch (e.g., via azide-alkyne cycloaddition), be aware that organic azides can be explosive and should be handled with extreme caution.[3][23]
- N-Alkylation: The triazole N-H is acidic and can be alkylated, which can lead to the formation of two different tautomers.[9] This highlights its reactivity towards electrophiles and bases.
- Cross-Coupling Reactions: When using this compound as a substrate in palladium-catalyzed or other cross-coupling reactions, be mindful of the hazards associated with the catalysts, ligands, and other reagents involved.

Conclusion

4,5-diido-1H-1,2,3-triazole is a powerful synthetic intermediate with significant potential in drug discovery. Its utility, however, is matched by its potential hazards. A thorough understanding of its chemical properties, a conservative assessment of its toxicological risks based on analogous structures, and the stringent application of a control hierarchy are essential for its safe handling. By integrating these principles into all laboratory workflows, researchers can effectively harness the synthetic potential of this molecule while ensuring the highest standards of personal and environmental safety.

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